

Enhancing Pymetrozine Efficacy in Spray Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: Pymetrozine

Cat. No.: B8781542

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Introduction

Pymetrozine is a selective insecticide belonging to the pyridine azomethine chemical class, highly effective against sap-sucking insects such as aphids and whiteflies. Its unique mode of action, which involves the inhibition of feeding behavior, makes it a valuable tool in integrated pest management (IPM) programs. The efficacy of **pymetrozine** in spray applications can be significantly enhanced through the use of appropriate adjuvants. These additives improve the physical and chemical properties of the spray solution, leading to better coverage, penetration, and ultimately, improved pest control.

This document provides detailed application notes and experimental protocols for utilizing adjuvants to enhance the efficacy of **pymetrozine**. The information is compiled from various studies and regulatory documents to guide researchers in developing and evaluating more effective pest control strategies.

Mechanism of Action: Pymetrozine and Adjuvants

Pymetrozine acts by selectively targeting the neural regulation of fluid intake in insects, causing a cessation of feeding shortly after exposure, which leads to starvation and mortality. Adjuvants, while not having insecticidal properties themselves, enhance the performance of **pymetrozine** through several mechanisms:

- **Improved Wetting and Spreading:** Surfactants, a common type of adjuvant, reduce the surface tension of spray droplets, allowing them to spread more evenly over the waxy surfaces of leaves.
- **Enhanced Penetration:** Certain adjuvants, often referred to as "penetrating types," facilitate the movement of the active ingredient through the plant cuticle, increasing its uptake into the leaf tissue.
- **Increased Rainfastness:** Stickers and extenders help the insecticide adhere to the leaf surface, preventing it from being washed off by rain.
- **Drift Reduction:** Drift control agents increase the droplet size, minimizing the off-target movement of the spray.

Data Presentation: Efficacy of Pymetrozine with Adjuvants

The following tables summarize quantitative data from field trials and studies on the efficacy of **pymetrozine** when used with various adjuvants.

Table 1: Efficacy of **Pymetrozine** (Fulfill® 50WG) with a Penetrating Adjuvant against Cotton Aphid (*Aphis gossypii*)

Treatment	Application Rate (lbs ai/A)	Days After Application	Mean No. Aphids/Leaf	% Control
Pymetrozine + Adjuvant	0.086	3	5.2	85%
Pymetrozine + Adjuvant	0.086	7	2.8	92%
Pymetrozine + Adjuvant	0.086	14	4.1	88%
Untreated Control	-	-	35.0	-

Source: Adapted from 1999 field trial results.[1] A penetrating type adjuvant was used at the manufacturer's recommended rate.

Table 2: Comparative Efficacy of **Pymetrozine** (Curate 50 WDG) with and without an Adjuvant against Cotton Whitefly (*Bemisia tabaci*)

Treatment	Application Rate	Mean Whitefly Population Reduction (%)
Pymetrozine	Manufacturer's recommended dose	65%
Pymetrozine + Alkyl ether sulphate sodium	Manufacturer's recommended dose	85%
Untreated Control	-	0%

Source: Adapted from a study on the comparative efficacy of different insecticides. The addition of the adjuvant significantly increased the efficacy of **pymetrozine**.

Table 3: Recommended Adjuvants and Application Rates for **Pymetrozine** (Endeavor 50WG) on Ornamental Plants

Adjuvant Type	Adjuvant Name	Application Rate	Purpose
Non-ionic	AGRAL® 90	250 mL/100 L of water (0.25% v/v)	Improve coverage
Proprietary Blend	LI® 700	500 mL/100 L of water (0.5% v/v)	Improve coverage
Organosilicone	SYLGARD® 309	250 mL/100 L of water (0.25% v/v)	Improve coverage

Source: Adapted from Health Canada, Pest Management Regulatory Agency (PMRA) proposed registration decision.[2]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the enhancement of **pymetrozine** efficacy with adjuvants.

Protocol 1: Field Trial for Evaluating Pymetrozine and Adjuvant Efficacy on Cotton Aphids

Objective: To determine the efficacy of **pymetrozine** tank-mixed with a penetrating adjuvant for the control of cotton aphids (*Aphis gossypii*) under field conditions.

Materials:

- **Pymetrozine** 50WG formulation (e.g., Fulfill®).
- Penetrating type adjuvant (e.g., non-ionic surfactant, organosilicone).
- Standard ground spray equipment (e.g., backpack sprayer with a boom and flat-fan nozzles).
- Cotton field with a natural infestation of aphids.
- Replicated plot design materials (stakes, flags).
- Data collection tools (magnifying glass, counters, data sheets).

Experimental Design:

- Plot Layout: Establish a randomized complete block design with a minimum of four replicates per treatment. Individual plot sizes should be sufficient to minimize spray drift between plots (e.g., 4 rows x 15 meters).
- Treatments:
 - Treatment 1: **Pymetrozine** at the recommended rate (e.g., 0.086 lbs ai/A) tank-mixed with the selected adjuvant at the manufacturer's recommended rate.^[1]
 - Treatment 2: **Pymetrozine** at the recommended rate alone.
 - Treatment 3: Untreated control (sprayed with water only).

- Application:
 - Calibrate the sprayer to deliver a consistent volume of spray solution (e.g., 10-20 gallons per acre).
 - Prepare the spray solutions immediately before application. For the tank-mix, first, mix the **pymetrozine** with water, and then add the adjuvant according to the manufacturer's instructions.
 - Apply the treatments to the respective plots, ensuring thorough coverage of the cotton foliage. Applications should be made when environmental conditions are suitable (e.g., low wind).
- Data Collection:
 - Pre-treatment counts: Before application, count the number of aphids on a set number of leaves (e.g., 10 leaves) per plot to establish a baseline.
 - Post-treatment counts: At set intervals after application (e.g., 3, 7, and 14 days), repeat the aphid counts on new, randomly selected leaves from the middle rows of each plot.
- Data Analysis:
 - Calculate the mean number of aphids per leaf for each treatment at each time point.
 - Determine the percentage of control for each treatment compared to the untreated control using the Henderson-Tilton formula.
 - Perform statistical analysis (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Greenhouse Trial for Comparative Efficacy of Different Adjuvant Types with Pymetrozine

Objective: To compare the efficacy of **pymetrozine** when tank-mixed with a non-ionic surfactant versus an organosilicone adjuvant for the control of whiteflies (*Bemisia tabaci*) on a greenhouse crop (e.g., tomatoes).

Materials:

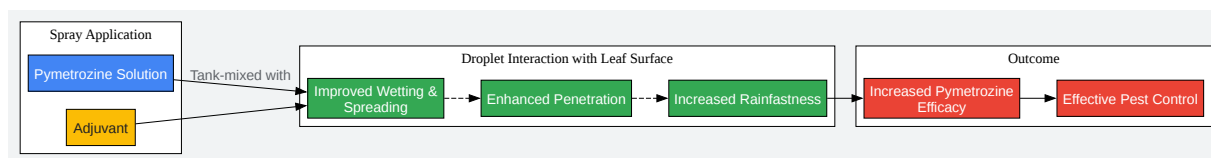
- **Pymetrozine** 50WG formulation (e.g., Endeavor®).
- Non-ionic surfactant (e.g., AGRAL® 90).
- Organosilicone adjuvant (e.g., SYLGARD® 309).
- Greenhouse-grown tomato plants infested with whiteflies.
- Handheld sprayer.
- Cages to isolate individual plants or groups of plants to prevent insect movement between treatments.

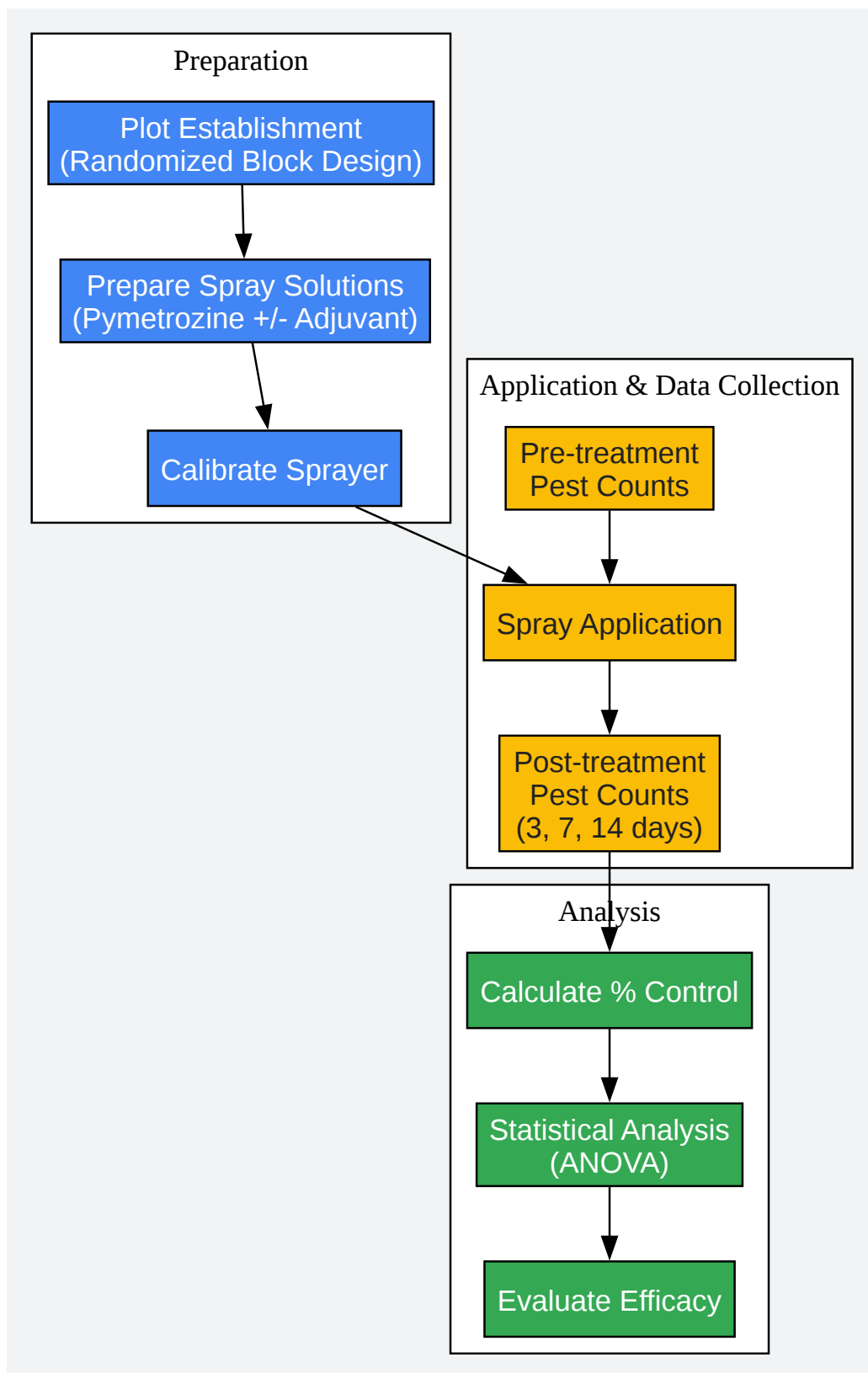
Experimental Design:

- Plant Preparation: Grow tomato plants in individual pots to a suitable size (e.g., 6-8 true leaves). Artificially infest the plants with a known number of adult whiteflies and allow them to establish.
- Treatments:
 - Treatment 1: **Pymetrozine** at the recommended rate (e.g., 10 g product/100 L water) tank-mixed with a non-ionic surfactant (e.g., 0.25% v/v).[\[2\]](#)
 - Treatment 2: **Pymetrozine** at the recommended rate tank-mixed with an organosilicone adjuvant (e.g., 0.25% v/v).[\[2\]](#)
 - Treatment 3: **Pymetrozine** at the recommended rate alone.
 - Treatment 4: Untreated control (sprayed with water only).
- Application:
 - Isolate the plants for each treatment to prevent cross-contamination.

- Prepare the spray solutions and apply them to the plants until runoff, ensuring complete coverage of all plant surfaces, including the undersides of leaves.
- Data Collection:
 - At specified intervals after application (e.g., 2, 5, and 10 days), count the number of live adult whiteflies on a subset of leaves from each plant.
 - Nymphal mortality can also be assessed by examining a sample of leaves under a microscope.
- Data Analysis:
 - Calculate the mean number of live whiteflies per leaf for each treatment.
 - Analyze the data using appropriate statistical methods to compare the efficacy of the different adjuvant treatments.

Visualizations





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com